

# Personal protective equipment for handling 3-Octen-1-OL

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## Compound of Interest

Compound Name: 3-Octen-1-OL

Cat. No.: B8816688

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## Essential Safety and Handling Guide for 3-Octen-1-OL

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Octen-1-OL** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

## Hazard Identification and Personal Protective Equipment (PPE)

**3-Octen-1-OL** is classified as a combustible liquid.<sup>[1]</sup> Proper PPE is mandatory to prevent skin and eye contact, and inhalation.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or glasses that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[1]	Protects against splashes and airborne droplets.
Hand Protection	Appropriate chemical-resistant gloves (e.g., Neoprene).[2]	Prevents skin contact and absorption.
Body Protection	Laboratory coat and protective clothing to prevent skin exposure.[1][2]	Minimizes the risk of skin contact with spills or splashes.
Respiratory Protection	Not typically required with adequate ventilation. If ventilation is insufficient or in case of a spill, use a NIOSH/MSHA-approved respirator.[2]	Protects against inhalation of vapors or mists.

## Physical and Chemical Properties

Understanding the properties of **3-Octen-1-OL** is crucial for safe handling and storage.

Property	Value
Physical State	Liquid[1]
Appearance	Light yellow[1]
Odor	Mushroom-like, musty[3]
Boiling Point	174 °C / 345.2 °F @ 760 mmHg[4]
Flash Point	68 °C / 154.4 °F[4]
Specific Gravity	0.837[4]
Vapor Pressure	3 hPa @ 50 °C[4]
Vapor Density	4.42[4]
Autoignition Temperature	245 °C / 473 °F[4]
Solubility	Not miscible or difficult to mix with water[5]
Molecular Formula	C8H16O[6]
Molecular Weight	128.21 g/mol [3][6]

## Step-by-Step Handling and Storage Procedures

Adherence to the following procedures is critical for maintaining a safe laboratory environment.

Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Verify that the container is properly labeled as **3-Octen-1-OL**.
- Wear appropriate PPE (gloves and eye protection) during inspection.

Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.[1][4]

- Keep containers tightly closed to prevent the release of vapors.[1][4]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[4]

#### Handling and Use:

- All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure an eyewash station and safety shower are readily accessible.[4]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4]
- Use non-sparking tools and take precautionary measures against static discharge.[4]

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

#### First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[1]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Get medical attention if irritation develops or persists.[4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[4]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Call a physician or poison control center immediately.[1][2]

#### Spill Response:

- Remove all sources of ignition.[1]
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill using an inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[4]
- Collect the absorbed material and place it into a suitable, labeled container for disposal.[1]

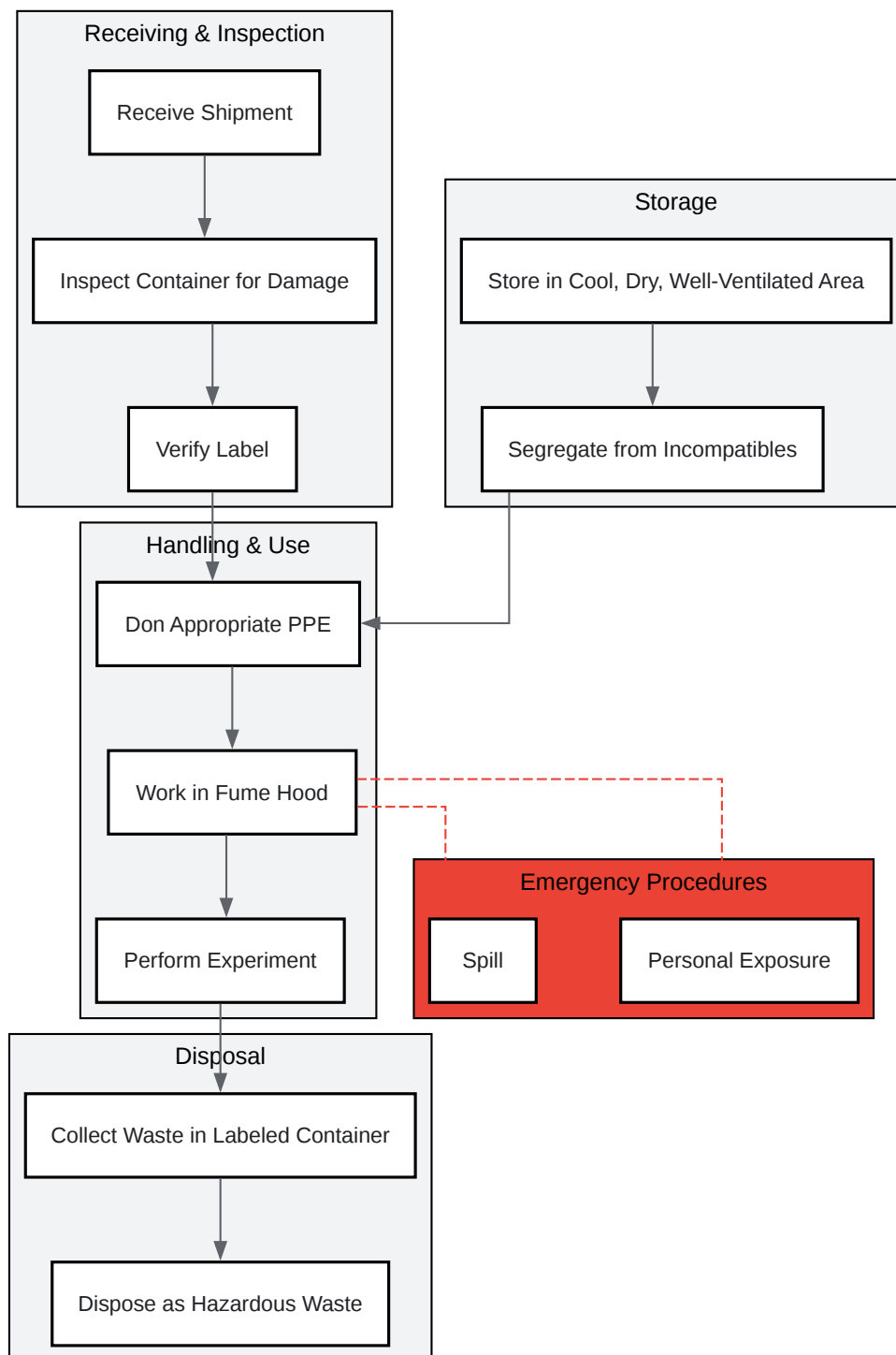
## Disposal Plan

Proper disposal is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal:

- Dispose of **3-Octen-1-OL** and any contaminated materials as hazardous waste.[1]
- All waste must be handled in accordance with local, state, and federal regulations.[2]
- Do not empty into drains.[1]
- Use a licensed professional waste disposal service to dispose of this material.

## Handling Workflow Diagram



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Caption: Workflow for the safe handling of **3-Octen-1-OL** from receipt to disposal.

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